

Chemical and Structural Profile of Echinenone

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Echinenone

CAS No.: 80348-65-8

Cat. No.: S564563

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Echinenone is a ketocarotenoid. The table below summarizes its core chemical characteristics [1]:

Property	Description
Systematic Name	β,β -Caroten-4-one [1]
Molecular Formula	$C_{40}H_{54}O$ [1]
Average Mass	550.871 Da [1]
Chemical Class	Monoketo β -carotene (a cyclic carotene) [2]
Key Structural Feature	A keto group ($-C=O$) at the carbon-4 position of one of the β -ionone rings [3].

Biosynthesis and Metabolic Pathways

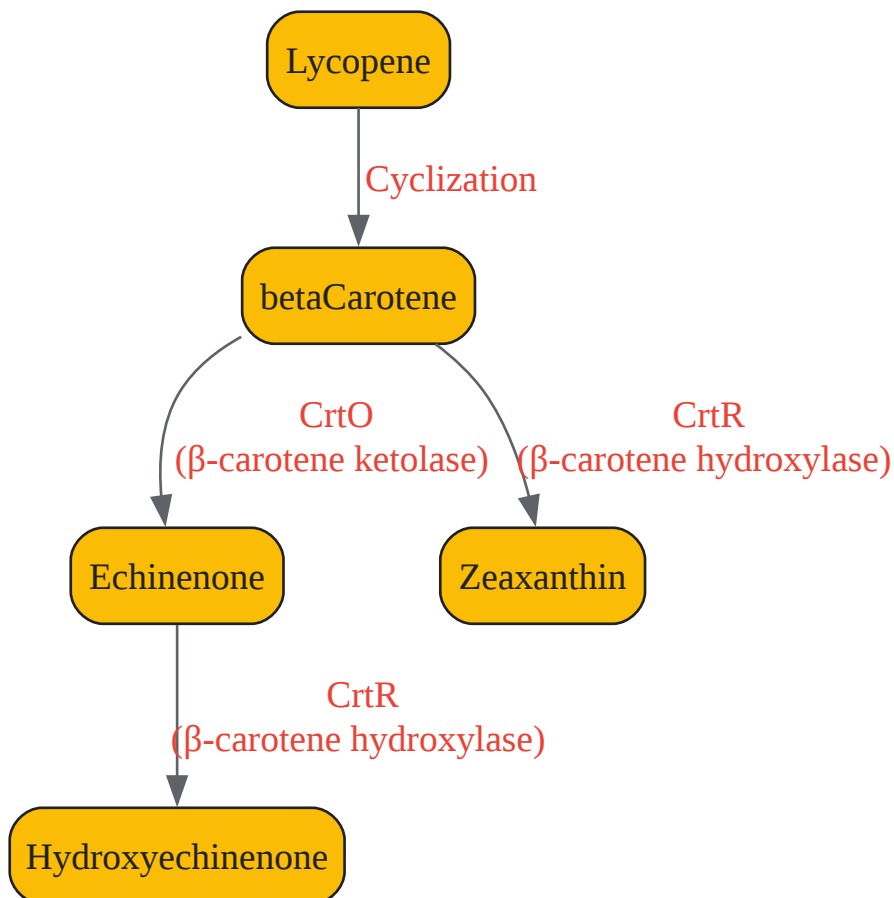
Echinenone is a key intermediate in carotenoid biosynthesis in various organisms, particularly cyanobacteria.

Biosynthesis in *Synechocystis* sp. PCC 6803

In the cyanobacterium *Synechocystis* sp. PCC 6803, echinenone is synthesized from β -carotene and can be further converted to other xanthophylls [3]. The enzyme responsible for its formation is a unique β -carotene

ketolase (CrtO) that catalyzes the addition of a keto group to the 4-position of β -carotene [3].

The following diagram illustrates the core biosynthetic pathway of echinenone and zeaxanthin in *Synechocystis* [3]:

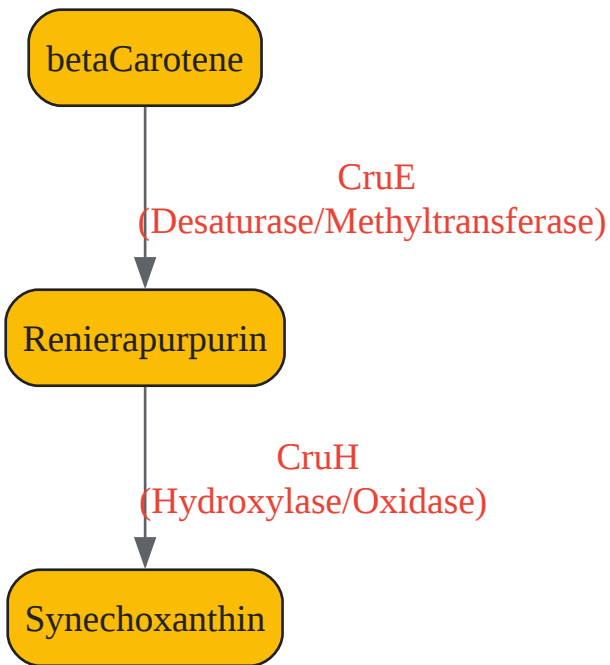


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Pathway to Aromatic Carotenoids

In other microorganisms, echinenone serves as a precursor for more complex aromatic carotenoids. Research in *Synechococcus* sp. strain PCC 7002 has identified a pathway involving the **CruE** and **CruH** enzymes to produce the aromatic carotenoid synechoxanthin [4].

The diagram below outlines this proposed pathway [4]:



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Analytical Methods and Experimental Protocols

Echinenone is commonly identified and quantified using High-Performance Liquid Chromatography (HPLC).

Detailed HPLC Protocol for Carotenoid Analysis

This method is adapted from a protocol designed for analyzing carotenoids like echinenone and β -carotene in biological samples [5].

- **Materials**

- **Carotenoid Standards:** Echinenone (e.g., Carotenature, #0283), prepared as a 10 mg/mL stock in ethanol. β -carotene, prepared as a 10 mg/mL stock in hexane [5].
- **Equipment:** HPLC system (e.g., Thermo Fisher Scientific Ultimate 3000), probe sonicator, nitrogen gas evaporator [5].
- **Columns:** Reverse-phase C18 column (e.g., Denali C18, 250 mm \times 4.6 mm, 5 μ m) with a matching guard column [5].

- **Solvents:** HPLC-grade acetonitrile, methylene chloride, methanol, petroleum ether, acetone. Phosphate-buffered saline (PBS) [5].
- **Sample Preparation & Extraction**
 - **Homogenization:** Homogenize tissue samples in PBS using a probe sonicator [5].
 - **Internal Standard Spike: Add echinenone as an internal standard** to correct for losses during extraction. The amount should be within the expected concentration range of the target analytes in your sample [5].
 - **Extraction:** Extract carotenoids with a mixture of petroleum ether, methanol, and acetone. Vortex and centrifuge to separate phases [5].
 - **Evaporation:** Combine the organic layers and evaporate to dryness under a stream of nitrogen gas [5].
 - **Reconstitution:** Redissolve the dry residue in the HPLC mobile phase for injection [5].
- **HPLC Analysis**
 - **Mobile Phase:** Acetonitrile (70%) : Methylene Chloride (15%) : Methanol (15%) [5].
 - **Detection:** Use a photodiode array (PDA) detector. Echinenone can be identified by its characteristic absorption spectrum and by comparing its retention time with the authentic standard [5].

Functional Significance and Research Implications

Echinenone is not just a metabolic intermediate; it has distinct functional roles, particularly in photoprotection.

- **Role in the Orange Carotenoid Protein (OCP):** In the cyanobacterium *Synechocystis* sp. strain PCC 6803, echinenone can be hydroxylated to form **3'-hydroxyechinenone**, which is the xanthophyll bound by the Orange Carotenoid Protein (OCP) [4] [3]. The OCP is a critical component of photoprotection in cyanobacteria, dissipating excess light energy as heat to prevent damage to the photosynthetic apparatus [4].
- **Therapeutic Potential of Carotenoids:** While echinenone is not as widely studied as other carotenoids like astaxanthin or β -carotene in therapeutic contexts, it is categorized among monoketo carotenoids, which are of growing interest for their **antimicrobial, anticancer, antidiabetic, and antioxidant properties** [2]. This class of compounds shows potential in managing metabolic syndrome (MetS) by reducing triglycerides and combating oxidative stress [2].

Key Research Gaps and Future Directions

Despite established knowledge of its biosynthesis, several aspects of echinenone warrant further investigation:

- A comprehensive understanding of its **specific pharmacological and therapeutic profile**, independent of other carotenoids, is needed.
- Its **bioavailability, metabolism, and potential synergistic effects** in higher organisms are not well-characterized.
- The **regulation of its biosynthetic pathway** and the potential for metabolic engineering for enhanced production are active research areas.

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To cite this document: Smolecule. [Chemical and Structural Profile of Echinenone]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b564563#what-is-echinone>]

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